

what is the chemical structure of Dansyl-dlmethionine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Dansyl-dl-methionine

Cat. No.: B15389469

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An In-depth Technical Guide to Dansyl-dl-methionine

This guide provides a comprehensive overview of **Dansyl-dl-methionine**, a fluorescently labeled derivative of the amino acid methionine. It is intended for researchers, scientists, and drug development professionals who utilize fluorescent probes in their work. This document details the chemical structure, properties, and common experimental protocols involving this compound.

Chemical Structure and Properties

Dansyl-dl-methionine is a derivative of the amino acid methionine where the primary amine group is covalently bonded to a dansyl group (5-(dimethylamino)naphthalene-1-sulfonyl). The "dl" designation indicates that it is a racemic mixture of the D and L stereoisomers. The dansyl group is a fluorophore, making **Dansyl-dl-methionine** a useful tool for fluorescent detection and quantification in various biochemical and analytical applications.

The chemical structure of **Dansyl-dl-methionine** is characterized by the attachment of the bulky, fluorescent dansyl group to the alpha-amino group of methionine. This modification significantly alters the physicochemical properties of the parent amino acid, imparting fluorescence and increasing its hydrophobicity.

Below is a summary of the key chemical data for **Dansyl-dl-methionine**:



Property	Value
Molecular Formula	C17H22N2O4S2
Molecular Weight	382.5 g/mol
IUPAC Name	(2RS)-2-[[5-(dimethylamino)naphthalen-1-yl]sulfonylamino]-4-(methylsulfanyl)butanoic acid
CAS Number	42808-13-9 (for the cyclohexylammonium salt)

Experimental Protocols

The primary application of **Dansyl-dl-methionine** is in the sensitive detection and quantification of amino acids and peptides through high-performance liquid chromatography (HPLC) with fluorescence detection. The following is a generalized protocol for the derivatization of methionine with dansyl chloride to form **Dansyl-dl-methionine**, a process commonly referred to as dansylation.

Protocol: Dansylation of Methionine for HPLC Analysis

Objective: To derivatize methionine with dansyl chloride for subsequent analysis by reversephase HPLC.

Materials:

- dl-Methionine standard solution
- Dansyl chloride solution (e.g., 5 mg/mL in acetone)
- Sodium bicarbonate buffer (e.g., 0.1 M, pH 9.5-10)
- Acetone
- Deionized water
- HPLC system with a C18 column and a fluorescence detector



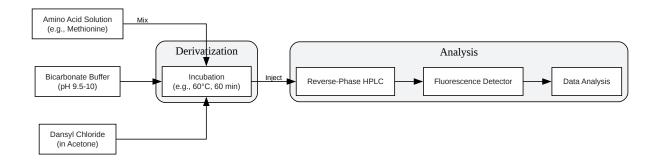
Procedure:

- Sample Preparation: Prepare a standard solution of dl-methionine in deionized water.
- Reaction Mixture: In a microcentrifuge tube, combine the methionine standard solution with the sodium bicarbonate buffer. The alkaline pH is crucial for the reaction.
- Dansylation Reaction: Add an excess of the dansyl chloride solution to the reaction mixture. The reaction medium is typically an aqueous-organic mixture (e.g., 1:1 acetone-water) to ensure the solubility of both the amino acid and dansyl chloride.
- Incubation: Vortex the mixture and incubate it in the dark at an elevated temperature.
 Reaction conditions can vary, with common examples being 60°C for 60 minutes or 38°C for 90-120 minutes.
- Quenching the Reaction: After incubation, the reaction can be stopped by adding a reagent to consume the excess dansyl chloride.
- Sample Dilution and Injection: Dilute the final reaction mixture with the initial mobile phase of the HPLC system and inject a specific volume onto the column.
- HPLC Analysis: Separate the dansylated amino acids using a reverse-phase C18 column with a gradient elution. A common mobile phase consists of an aqueous buffer and an organic solvent like acetonitrile.
- Detection: Detect the fluorescent **Dansyl-dl-methionine** using a fluorescence detector with excitation and emission wavelengths typically around 324 nm and 559 nm, respectively.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the dansylation of an amino acid, such as methionine, for HPLC analysis.





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Caption: Workflow for the dansylation of an amino acid for HPLC analysis.

Signaling Pathways Involving Methionine Metabolism

While **Dansyl-dl-methionine** itself is primarily a tool for analytical chemistry, the parent molecule, methionine, is a crucial component of several key cellular signaling pathways. Methionine metabolism is intricately linked to the regulation of cell growth, proliferation, and epigenetic modifications. One of the central signaling hubs influenced by methionine availability is the Target of Rapamycin Complex 1 (TORC1) pathway.

The diagram below illustrates a simplified overview of the methionine metabolism and its connection to the TORC1 signaling pathway.

 To cite this document: BenchChem. [what is the chemical structure of Dansyl-dl-methionine].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15389469#what-is-the-chemical-structure-of-dansyl-dl-methionine]

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